

Application Notes: Utilizing 2-Phenoxyethanol as a Fixative in Perfume Research

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Compound of Interest

Compound Name: **2-Phenoxyethanol**

Cat. No.: **B1175444**

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1. Introduction

2-Phenoxyethanol ($C_8H_{10}O_2$) is a versatile aromatic ether and glycol ether widely utilized in the cosmetics and fragrance industries.^{[1][2]} It is a clear, colorless, and oily liquid with a faint rose-like aroma.^{[2][3]} Beyond its well-documented role as a broad-spectrum preservative, **2-phenoxyethanol** serves as an effective fixative in perfume formulations.^{[3][4]} Its primary function as a fixative is to reduce the evaporation rate of more volatile fragrance components, thereby enhancing the longevity and stability of the overall scent profile.^[5] Its low volatility, high boiling point (approximately 247°C), and solvent properties make it an ideal candidate for this application.^[1]

2. Mechanism of Action

The efficacy of **2-phenoxyethanol** as a fixative stems from its physicochemical properties. It acts as a solvent and stabilizer, helping to dissolve and integrate fragrance oils and other ingredients, which prevents them from separating over time.^[5] Its low evaporation rate allows it to anchor more volatile scent molecules, slowing their release from the skin or other substrates. This stabilizing effect ensures a consistent and enduring fragrance experience. Furthermore, its neutral scent profile does not interfere with the intended aroma of the perfume, a critical attribute for a successful fixative.^[6]

3. Key Properties and Safety Profile

Researchers and formulators should be aware of the key characteristics of **2-phenoxyethanol**. It is thermally stable and compatible with a wide array of cosmetic ingredients.[1][7] While it occurs naturally in green tea, the version used commercially is typically synthetic.[2][3]

From a safety perspective, **2-phenoxyethanol** is globally approved for use in cosmetic products at a maximum concentration of 1.0%. [2][6][8] It is considered non-mutagenic and is not a primary skin irritant or sensitizer in clinical studies at these concentrations.[9] However, in its undiluted form, it can be an eye irritant.[9]

4. Data Presentation: Physicochemical and Efficacy Data

The following tables summarize key quantitative data for **2-phenoxyethanol**.

Table 1: Physicochemical Properties of **2-Phenoxyethanol**

Property	Value	Reference
Molecular Formula	C₈H₁₀O₂	[1]
Appearance	Colorless, oily liquid	[2][3]
Odor	Faint rose-like	[3]
Boiling Point	~247°C	[1]
Recommended Use Level	Up to 1.0%	[8][10]

| Solubility | Miscible with water and various oils | [1] |

Table 2: Antimicrobial Efficacy (Preservative Action)

Microorganism	Minimum Inhibitory Concentration (MIC)	Reference
Pseudomonas aeruginosa	0.32%	[9]
Staphylococcus aureus	0.85%	[9]

| *Candida albicans* | 0.54% | [9] |

Table 3: Representative Data on Fixative Performance (Hypothetical Example based on Standard Evaluation Metrics)

Formulation	Top Note Longevity (Hours)	Mid Note Longevity (Hours)	Base Note Longevity (Hours)	Overall Scent Duration (Hours)
Control (No Fixative)	1.5	3.0	5.0	5.5
Formulation + 0.5% 2-Phenoxyethanol	2.0	4.0	7.0	7.5

| Formulation + 1.0% **2-Phenoxyethanol** | 2.5 | 4.5 | 8.0 | 9.0 |

Experimental Protocols

Protocol 1: Formulation of a Perfume with **2-Phenoxyethanol** as a Fixative

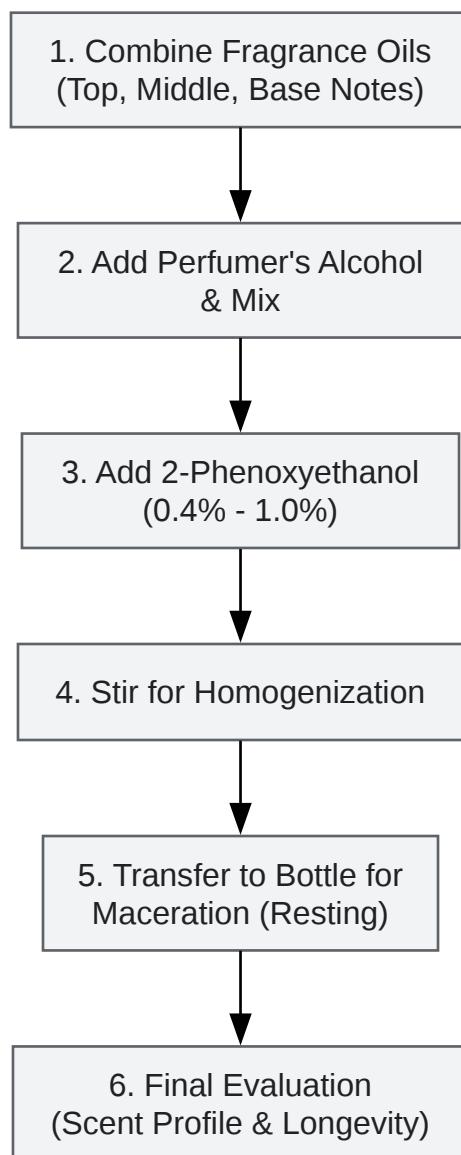
This protocol outlines the steps for incorporating **2-phenoxyethanol** into a standard alcohol-based perfume formulation.

Materials:

- Fragrance oils (top, middle, and base notes)
- Perfumer's alcohol (e.g., Ethanol at 75-85% concentration)[[11](#)]
- **2-Phenoxyethanol**
- Sterile glass beakers and stirring rods
- Graduated cylinders or calibrated pipettes
- Airtight glass storage bottles (amber or dark colored)

Procedure:

- Preparation of Fragrance Concentrate: In a sterile glass beaker, combine the desired fragrance oils. Ensure a well-balanced composition of top, middle, and base notes.
- Initial Blending: Slowly add the perfumer's alcohol to the fragrance concentrate while stirring gently. Ensure all components are thoroughly mixed.[5]
- Addition of Fixative: Determine the desired concentration of **2-phenoxyethanol** (typically between 0.4% and 1.0%).[10] Slowly add the measured amount of **2-phenoxyethanol** to the alcohol-fragrance mixture, continuing to stir gently to ensure even distribution.[5]
- Homogenization: Continue stirring the final mixture for several minutes to achieve a consistent and stable solution.[5]
- Maceration (Resting): Transfer the formulation to an airtight, dark glass bottle. Allow it to rest and macerate in a cool, dark place for a minimum of 48-72 hours, though several weeks is preferable.[5][12] This resting period allows the ingredients to blend and harmonize.
- Final Evaluation: After the resting period, evaluate the fragrance for its scent profile and longevity. Adjustments can be made by adding more fixative in small increments if necessary.[5]



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Perfume Formulation Workflow

Protocol 2: Evaluating the Efficacy of **2-Phenoxyethanol** as a Fixative

This protocol provides a methodology for quantitatively assessing the impact of **2-phenoxyethanol** on fragrance longevity.

Materials:

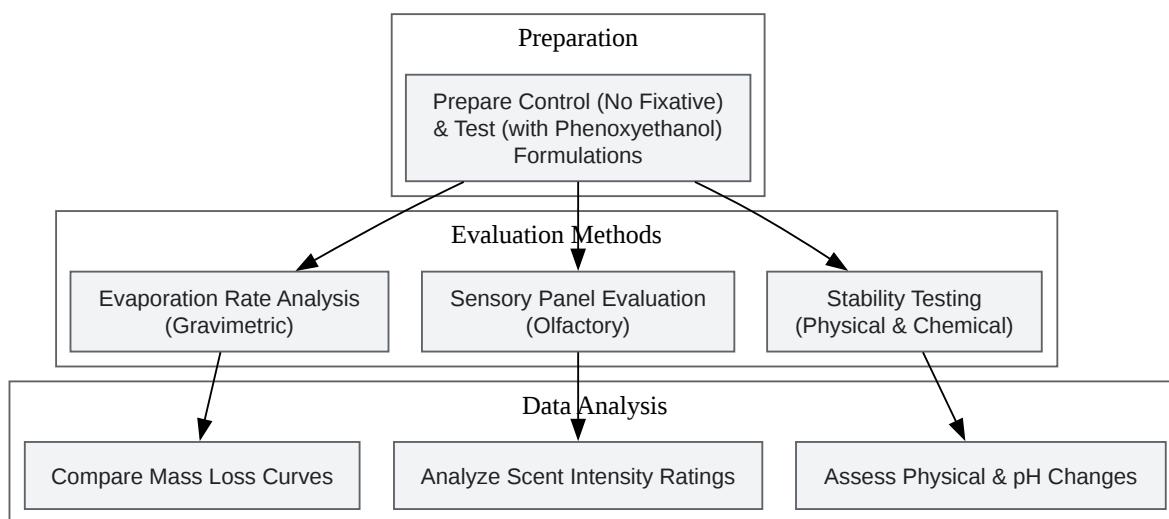
- Control perfume formulation (without fixative)

- Test perfume formulation (with **2-phenoxyethanol**)
- Filter paper strips or smelling strips
- Incubator or temperature-controlled chamber
- Analytical balance (accurate to 0.0001 g)
- pH meter

Procedure:

- Evaporation Rate Analysis:
 - Saturate separate, pre-weighed filter paper strips with a precise amount (e.g., 0.1 g) of the control and test formulations.
 - Place the strips in a temperature-controlled environment (e.g., 25°C).
 - Measure the weight of each strip at regular intervals (e.g., every 30 minutes for the first 4 hours, then hourly) to determine the rate of mass loss due to evaporation.[12]
 - Plot mass vs. time for both formulations to compare evaporation curves. A slower rate of mass loss for the test sample indicates successful fixation.
- Sensory Panel Evaluation:
 - Apply the control and test formulations to different smelling strips.
 - Have a panel of trained evaluators assess the scent intensity and character at predefined time points (e.g., 0, 1, 2, 4, 6, and 8 hours).
 - Panelists should rate the perceived intensity on a standardized scale (e.g., 1 to 10). This provides qualitative and semi-quantitative data on scent longevity.
- Stability Testing:

- Store samples of both formulations under various conditions: elevated temperature (e.g., 40°C), refrigerated (e.g., 4°C), and room temperature with light exposure.[12]
- Visually inspect the samples weekly for any signs of instability, such as phase separation, discoloration, or precipitation.[12]
- Measure the pH of the formulations at the beginning and end of the study period to check for significant shifts.[12]

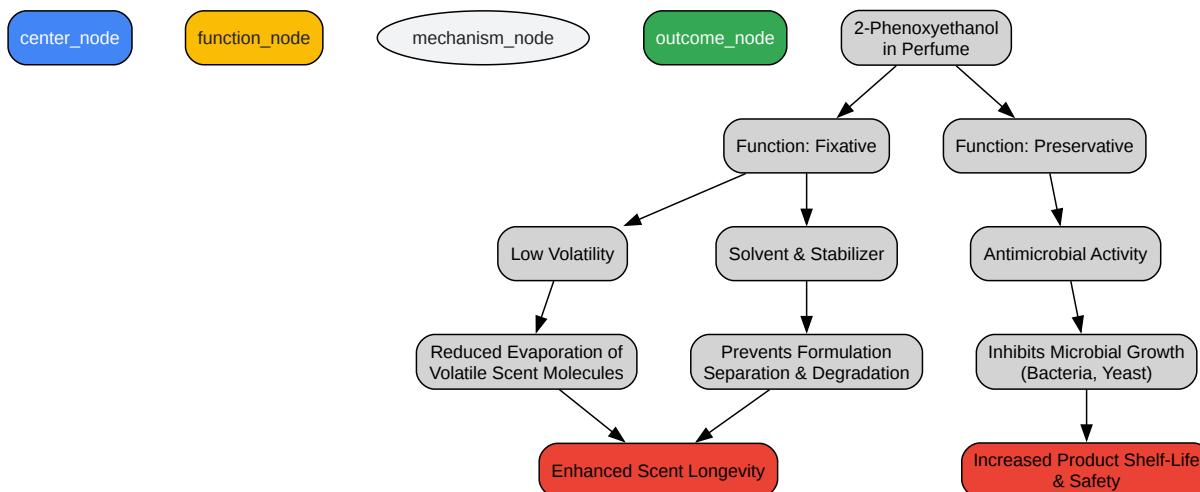


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Fixative Efficacy Evaluation Workflow

5. Logical Relationship Diagram

The diagram below illustrates the dual functionality of **2-phenoxyethanol** in a perfume formulation.

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Dual Role of 2-Phenoxyethanol

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